

# 1-Amino-4-chloronaphthalene molecular weight and formula

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## Compound of Interest

Compound Name: 1-Amino-4-chloronaphthalene

Cat. No.: B145723

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## An In-Depth Technical Guide to 1-Amino-4-chloronaphthalene

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## Abstract

This technical guide provides a comprehensive overview of **1-Amino-4-chloronaphthalene** (CAS No: 4684-12-2), a critical intermediate in synthetic organic chemistry. Intended for researchers, scientists, and professionals in drug development, this document details the compound's core molecular and physical properties, outlines a standard synthetic pathway and analytical workflow, and provides essential safety and handling protocols. The information herein is synthesized from authoritative sources to ensure technical accuracy and practical utility in a laboratory setting.

## Core Chemical & Physical Properties

**1-Amino-4-chloronaphthalene**, also known as 4-Chloro-1-naphthylamine, is a substituted aromatic amine.<sup>[1][2]</sup> Its chemical structure, featuring a naphthalene core with both chloro and amino functional groups, makes it a versatile precursor for the synthesis of more complex molecules, including dyes and potential pharmaceutical agents. The fundamental molecular characteristics are a molecular formula of  $C_{10}H_8ClN$  and a molecular weight of approximately 177.63 g/mol.<sup>[2][3][4]</sup>

A summary of its key properties is presented below for quick reference.

Property	Value	Source(s)
IUPAC Name	4-chloronaphthalen-1-amine	[1]
CAS Number	4684-12-2	[1][2][4]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> ClN	[1][2][3][4]
Molecular Weight	177.63 g/mol	[2][3][4]
Appearance	Powder / Crystalline Solid	[2][5]
Melting Point	98-100 °C	[1][2][4]
Boiling Point	338.4 °C at 760 mmHg	[1]
Density	1.289 g/cm <sup>3</sup>	[1]
Flash Point	158.4 °C	[1]
InChI Key	DEPDZGNUMVOAZCW-UHFFFAOYSA-N	[2]

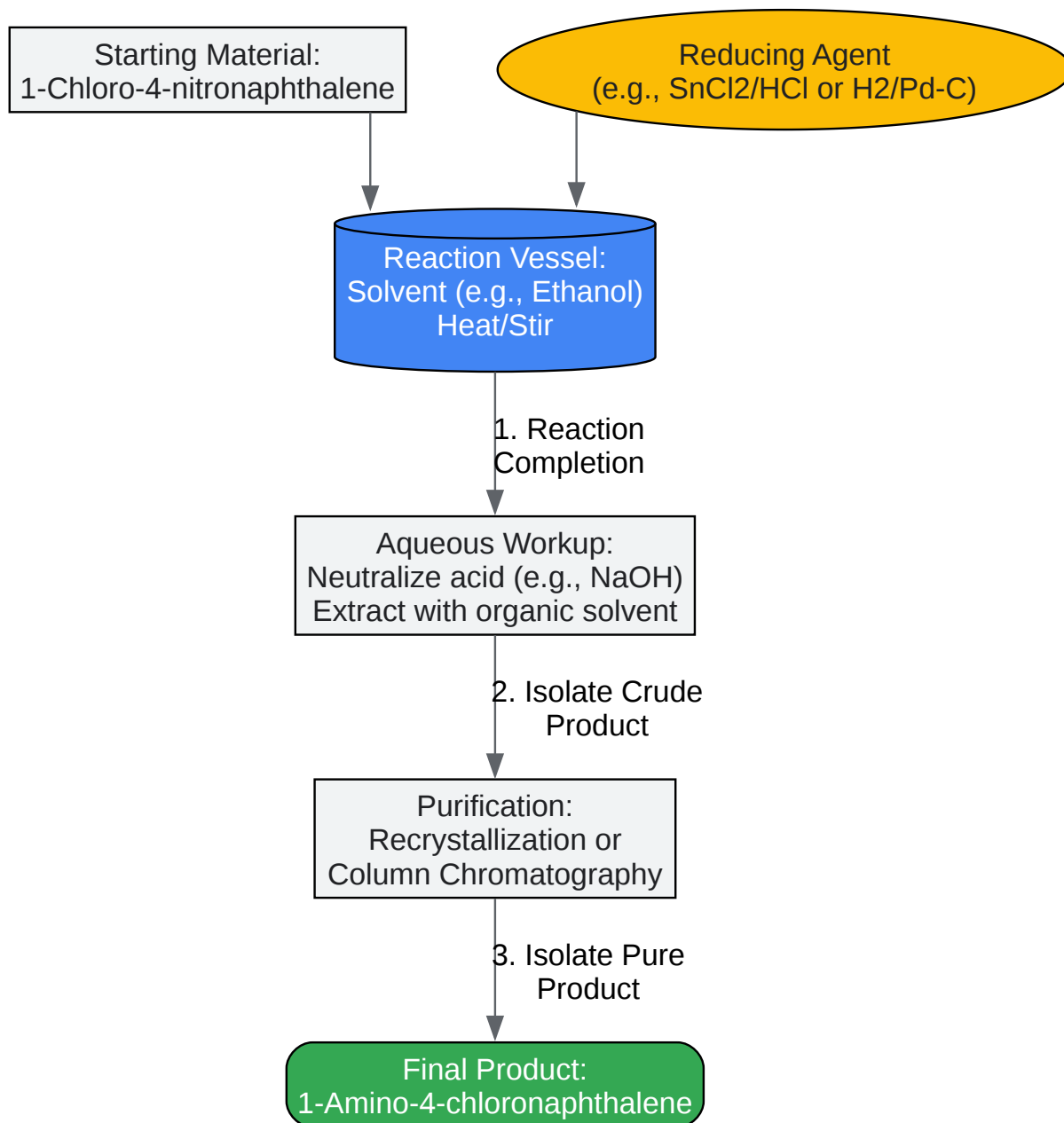
## Synthesis Pathway: Reduction of 1-Chloro-4-nitronaphthalene

The most direct and common laboratory-scale synthesis of **1-Amino-4-chloronaphthalene** involves the chemical reduction of its nitro precursor, 1-Chloro-4-nitronaphthalene.[4] This transformation is a cornerstone of aromatic chemistry. The choice of a reducing agent is critical; reagents such as tin(II) chloride (SnCl<sub>2</sub>) in acidic medium or catalytic hydrogenation (H<sub>2</sub> over a palladium-on-carbon catalyst) are highly effective for the selective reduction of an aromatic nitro group to a primary amine without affecting the chloro-substituent or the aromatic system.

## Experimental Protocol: Generalized Reduction

**Causality:** This protocol utilizes a standard nitro group reduction. The acidic environment protonates the nitro group, facilitating its reduction by the metal catalyst. The subsequent basic workup is necessary to deprotonate the resulting ammonium salt to yield the free amine, which can then be extracted into an organic solvent.

- **Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 1-Chloro-4-nitronaphthalene and a suitable solvent such as ethanol.
- **Reagent Addition:** Slowly add the reducing agent (e.g., an acidic solution of  $\text{SnCl}_2$ ). The reaction is often exothermic and may require an ice bath for temperature control.
- **Reaction:** Heat the mixture to reflux and stir for several hours until thin-layer chromatography (TLC) indicates the complete consumption of the starting material.
- **Workup:** Cool the reaction mixture to room temperature. Carefully neutralize the acid with a base (e.g., aqueous  $\text{NaOH}$ ) until the solution is alkaline. This will precipitate tin salts if used.
- **Extraction:** Extract the aqueous slurry multiple times with an organic solvent (e.g., ethyl acetate). Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by recrystallization or column chromatography to yield pure **1-Amino-4-chloronaphthalene**.



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A generalized workflow for the synthesis of **1-Amino-4-chloronaphthalene**.

## Analytical Methodologies

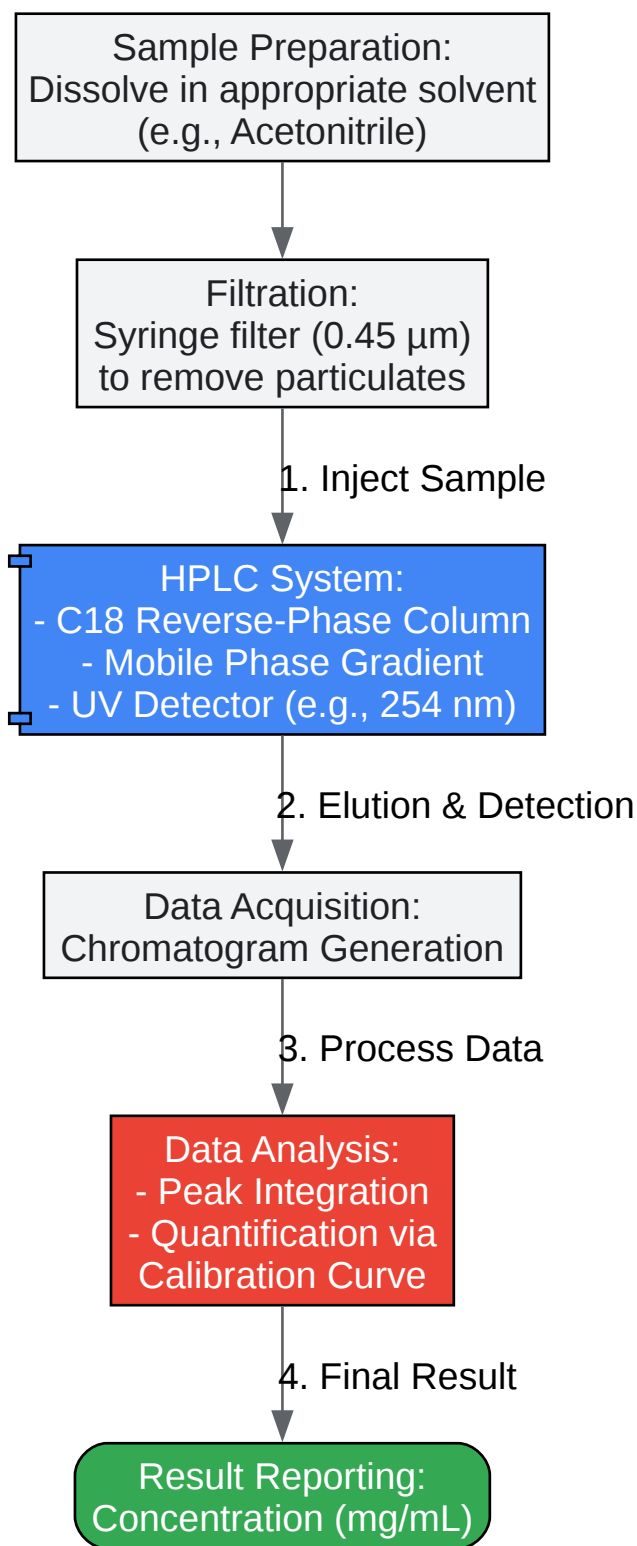
Accurate characterization and quantification are essential for quality control and subsequent applications. High-Performance Liquid Chromatography (HPLC) with UV detection is a robust

and widely used method for analyzing non-volatile aromatic compounds like **1-Amino-4-chloronaphthalene**. Gas Chromatography-Mass Spectrometry (GC/MS) can also be employed for identification and quantification.<sup>[6]</sup>

## Protocol: Sample Preparation and HPLC-UV Analysis

Causality: This workflow ensures the sample is free of particulates that could damage the HPLC system and that the analyte concentration is within the linear range of the detector. A C18 reverse-phase column is chosen for its affinity for non-polar to moderately polar aromatic compounds.

- **Standard Preparation:** Accurately weigh a reference standard of **1-Amino-4-chloronaphthalene** and dissolve it in a suitable solvent (e.g., acetonitrile) to create a stock solution. Perform serial dilutions to generate a multi-point calibration curve.
- **Sample Preparation:** Dissolve the sample to be analyzed in the same solvent.
- **Filtration:** Filter all prepared solutions through a 0.45 µm syringe filter to remove any particulate matter.
- **HPLC Analysis:** Inject the prepared samples and standards onto an HPLC system equipped with a C18 column and a UV detector set to an appropriate wavelength (e.g., 254 nm).
- **Quantification:** Use the calibration curve generated from the standards to determine the concentration of **1-Amino-4-chloronaphthalene** in the sample based on the integrated peak area.



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A typical analytical workflow for the quantification of **1-Amino-4-chloronaphthalene**.

## Safety, Handling, and Storage

Proper handling of **1-Amino-4-chloronaphthalene** is crucial to ensure laboratory safety. The compound is classified as an irritant and requires careful management.[\[7\]](#)[\[8\]](#)

Hazard Information	Details	Source(s)
Signal Word	Warning	<a href="#">[7]</a> <a href="#">[8]</a>
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	<a href="#">[7]</a> <a href="#">[8]</a>
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[7]</a> <a href="#">[8]</a>

Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves.[\[7\]](#)[\[8\]](#) When handling the powder, use a dust mask or work in a chemical fume hood to avoid inhalation.[\[7\]](#)[\[8\]](#)[\[9\]](#)

### First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[10\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if possible.[\[10\]](#) Seek medical attention.[\[10\]](#)

- Inhalation: Move the person to fresh air.[10] If breathing is difficult, seek medical attention.  
[10]
- Ingestion: Rinse mouth with water and seek immediate medical attention.[10]

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][10] It is classified as a combustible solid (Storage Class 11).[7][8]

## Conclusion

**1-Amino-4-chloronaphthalene** is a well-characterized chemical compound with established properties and protocols for its synthesis, analysis, and handling. Its molecular formula ( $C_{10}H_8ClN$ ) and molecular weight (177.63 g/mol) are foundational to its use in quantitative chemical applications. Adherence to the outlined synthetic, analytical, and safety procedures is paramount for achieving reliable scientific outcomes and maintaining a safe research environment.

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